

physical properties of 7-Chlorothieno[3,2-b]pyridine

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Compound of Interest

Compound Name: 7-Chlorothieno[3,2-b]pyridine

Cat. No.: B1354074

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An In-depth Technical Guide to the Physical Properties of **7-Chlorothieno[3,2-b]pyridine**

Introduction

7-Chlorothieno[3,2-b]pyridine is a halogenated heterocyclic organic compound with the chemical formula C_7H_4ClNS .^[1] It is structurally composed of a fused thiophene and pyridine ring system, with a chlorine atom substituted at the 7-position.^[2] This compound typically appears as a white to off-white crystalline solid, though it can also be found as a pale-yellow to yellow-brown solid.^{[1][2][3]} It serves primarily as a crucial intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceutical agents and other biologically active compounds.^{[2][4]} Its utility in medicinal chemistry is notable, where it is often used in derivatization and cross-coupling reactions to create novel therapeutic candidates.^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **7-Chlorothieno[3,2-b]pyridine** is presented below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ ClNS	[2][5]
Molecular Weight	169.63 g/mol	[2][3][5]
Appearance	White to off-white crystalline solid; may also appear as a yellow to orange powder or lump.	[1][2][4]
Melting Point	35 °C	[4]
Boiling Point	257.5 °C at 760 mmHg	[2][6]
Density	1.435 g/cm ³	[2][6]
Flash Point	109.5 °C - 110 °C	[2][4][6]
Solubility	Sparingly soluble in water.	[1]
Refractive Index	1.695	[2]
pKa (Predicted)	2.87 ± 0.30	[1]
Storage Conditions	Keep in a dark place under an inert atmosphere at 2-8°C.	[3][7]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **7-Chlorothieno[3,2-b]pyridine** are outlined below.

Synthesis of 7-Chlorothieno[3,2-b]pyridine

A common method for the synthesis of **7-Chlorothieno[3,2-b]pyridine** involves the chlorination of thieno[3,2-b]pyridin-7(4H)-one.[4]

Materials:

- Thieno[3,2-b]pyridin-7(4H)-one

- Oxalyl chloride
- N,N-dimethylformamide (DMF)
- Dichloromethane (CH_2Cl_2)
- 1,2-Dichloroethane ($\text{C}_2\text{H}_4\text{Cl}_2$)
- Round-bottomed flask (250 mL)
- Magnetic stirrer
- Reflux condenser
- Ice bath

Procedure:

- To a 250 mL round-bottomed flask, add 30 mL of dichloromethane and 20 mL of 1,2-dichloroethane.
- Add N,N-dimethylformamide (1.8 mL, 23.28 mmol) to the solvent mixture.
- Cool the mixture to 0 °C using an ice bath.
- Slowly add oxalyl chloride (2.9 mL, 33.86 mmol) dropwise to the cooled mixture while stirring.
- After the addition of oxalyl chloride, add thieno[3,2-b]pyridin-7(4H)-one (1.6 g, 10.58 mmol) to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for 6 hours.
- Upon completion of the reaction, cool the mixture to room temperature.
- The resulting product, **7-chlorothieno[3,2-b]pyridine**, is obtained as a pale yellow solid with a yield of approximately 90%.^[4]

Characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy

The structure of the synthesized **7-Chlorothieno[3,2-b]pyridine** can be confirmed using ^1H NMR spectroscopy.

Instrumentation:

- 400 MHz NMR Spectrometer

Sample Preparation:

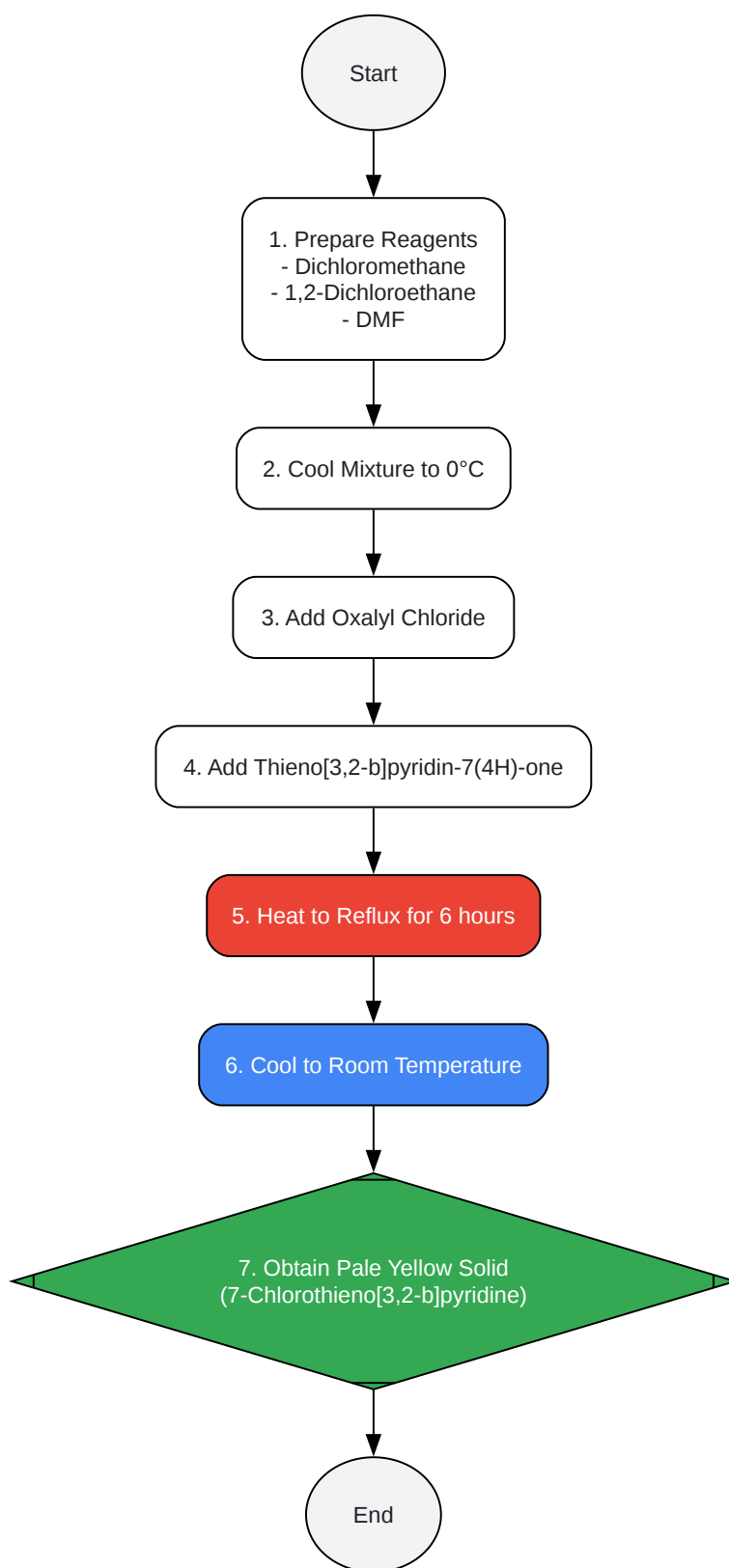
- Dissolve a small amount of the synthesized product in deuterated chloroform (CDCl_3).

^1H NMR Data (400 MHz, CDCl_3):

- δ 8.61 (d, J = 5.2 Hz, 1H)
- δ 7.81 (d, J = 5.2 Hz, 1H)
- δ 7.30 (d, J = 4.8 Hz, 1H)[4]

Experimental Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **7-Chlorothieno[3,2-b]pyridine**.



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Caption: Synthesis workflow for **7-Chlorothieno[3,2-b]pyridine**.

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